

Safety and handling precautions for tert-Butyl (1-(hydroxymethyl)cyclobutyl)carbamate

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Compound of Interest

Compound Name: *tert-Butyl (1-(hydroxymethyl)cyclobutyl)carbamate*

Cat. No.: *B111200*

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An In-Depth Technical Guide to the Safe Handling of **tert-Butyl (1-(hydroxymethyl)cyclobutyl)carbamate**

Introduction

Tert-Butyl (1-(hydroxymethyl)cyclobutyl)carbamate (CAS No. 1142211-17-3) is a niche building block increasingly utilized by researchers in the fields of medicinal chemistry and drug development.^{[1][2][3]} Its unique cyclobutyl scaffold combined with the versatile Boc-protected amine and primary alcohol functionalities make it a valuable intermediate for synthesizing complex molecular architectures. As with any laboratory chemical, a comprehensive understanding of its hazard profile and the implementation of rigorous safety protocols are paramount to ensuring the well-being of laboratory personnel and the integrity of research outcomes. This guide provides an in-depth, experience-driven framework for the safe handling, storage, and disposal of this compound, tailored for professionals in research and development.

Physicochemical and Hazard Profile

A foundational element of safe handling is a thorough understanding of the compound's intrinsic properties and associated hazards.

Physicochemical Data Summary

The following table summarizes the key physicochemical properties of **tert-Butyl (1-(hydroxymethyl)cyclobutyl)carbamate**. This data is crucial for predicting its behavior under various laboratory conditions and for engineering appropriate controls.

Property	Value	Source(s)
CAS Number	1142211-17-3	[1][2]
Molecular Formula	C ₁₀ H ₁₉ NO ₃	[1][2]
Molecular Weight	201.26 g/mol	[1][2]
Physical Form	Solid (powder/crystals)	[4]
Storage Temperature	Room temperature; cool, dry place	[1]

GHS Hazard Identification and Classification

Based on available Safety Data Sheets (SDS) for this and structurally related compounds, **tert-Butyl (1-(hydroxymethyl)cyclobutyl)carbamate** is classified under the Globally Harmonized System (GHS) as follows.[1][5] It is imperative to treat the compound as possessing these hazards in all laboratory operations.

Hazard Class	Category	Hazard Statement	GHS Pictogram
Skin Irritation	2	H315: Causes skin irritation	GHS07 (Exclamation Mark)
Eye Irritation	2A	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)

Source: GHS classification derived from SDS of the target compound and close analogs.[1][5]

Toxicological Profile: An Evidence-Based Assessment

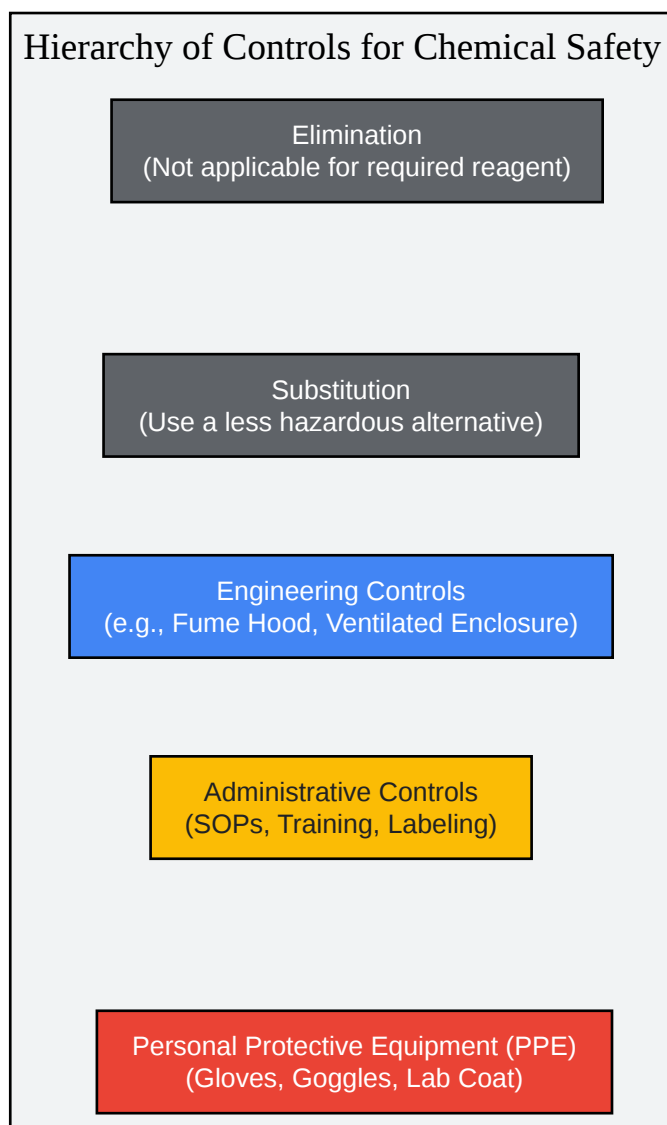
Specific quantitative toxicity data (e.g., LD50, LC50) for **tert-Butyl (1-(hydroxymethyl)cyclobutyl)carbamate** are not readily available in published literature.^[6] Therefore, a conservative approach, informed by the toxicology of the carbamate class of compounds, is warranted.

Carbamates, as a class, are known to act as acetylcholinesterase inhibitors.^{[7][8]} While the Boc-protecting group significantly attenuates the typical reactivity of a simple carbamate, it is prudent to assume that exposure could potentially lead to adverse health effects. The primary routes of exposure are inhalation of dust, skin contact, and eye contact.^[8]

- **Acute Effects:** Direct contact is likely to cause irritation to the skin, eyes, and respiratory tract, as indicated by the GHS classification.^[5] Symptoms may include redness, itching, pain, and inflammation.^[6] Inhalation of dust can lead to irritation of the nose, throat, and lungs.^[5]
- **Chronic Effects:** Data on the long-term effects of exposure to this specific compound is not available. Standard chemical hygiene practices should be employed to minimize any potential for chronic exposure.

The Hierarchy of Controls: A Proactive Safety Framework

Effective risk management relies on a multi-layered approach known as the hierarchy of controls. This framework prioritizes the most effective and protective measures to minimize exposure.



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Caption: Hierarchy of controls, prioritizing the most effective safety measures.

- Engineering Controls: The primary line of defense is to handle the compound within a certified chemical fume hood. This contains dust and vapors at the source, preventing inhalation.[9]
- Administrative Controls: All personnel must be thoroughly trained on the specific hazards and handling procedures for this compound.[9] Clear labeling of containers and designated work areas are mandatory.[10][11]

- **Personal Protective Equipment (PPE):** PPE is the final barrier of protection and must be used in conjunction with the controls above. The required PPE is detailed in the following section.

Standard Operating Procedure: Safe Handling and Use

This section outlines a self-validating protocol for handling **tert-Butyl (1-(hydroxymethyl)cyclobutyl)carbamate**, from receipt to disposal.

Required Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this compound.[\[4\]](#)[\[6\]](#)

Protection Type	Recommendation	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Protects against dust particles and potential splashes. [6]
Skin Protection	Chemical-resistant nitrile gloves and a fully buttoned lab coat.	Prevents skin contact and irritation. [4] [6]
Respiratory Protection	Not required if handled within a fume hood. If weighing outside a ventilated enclosure, a NIOSH-approved respirator with a particulate filter is necessary.	Prevents inhalation of irritating dust. [6]

Laboratory Handling Protocol: A Step-by-Step Guide

Objective: To safely weigh and prepare the compound for a chemical reaction.

- **Preparation and Pre-Use Inspection:**

- Verify that the chemical fume hood is operational and the sash is at the appropriate working height.
- Inspect all required PPE for integrity (e.g., no holes in gloves).[10]
- Line the work surface within the fume hood with absorbent, disposable bench paper.
- Assemble all necessary glassware and equipment (spatula, weigh boat, beaker, solvent, etc.) within the fume hood before introducing the chemical.
- Chemical Weighing and Dispensing:
 - Place a tared weigh boat on an analytical balance located within the fume hood or a ventilated balance enclosure.
 - Carefully open the container of **tert-Butyl (1-(hydroxymethyl)cyclobutyl)carbamate**, avoiding any puff of powder.
 - Using a clean spatula, gently transfer the desired amount of solid to the weigh boat. Avoid rapid movements that could generate dust.[12]
 - Securely close the primary container immediately after dispensing.
- Transfer and Dissolution:
 - Carefully transfer the weighed solid into the reaction vessel.
 - Add the desired solvent to the weigh boat to rinse any residual powder into the reaction vessel, ensuring a complete and quantitative transfer.
 - Proceed with the intended chemical reaction as per the established experimental protocol.
- Post-Handling and Decontamination:
 - Clean the spatula with an appropriate solvent, collecting the rinse as chemical waste.
 - Dispose of the used weigh boat, bench paper, and any contaminated consumables in a designated solid hazardous waste container.[13]

- Wipe down the work surface within the fume hood.
- Remove PPE in the correct order (gloves first, then lab coat, then eye protection) and wash hands thoroughly with soap and water.[\[10\]](#)

Storage, Stability, and Incompatibility

Proper storage is critical to maintaining the compound's integrity and preventing hazardous situations.

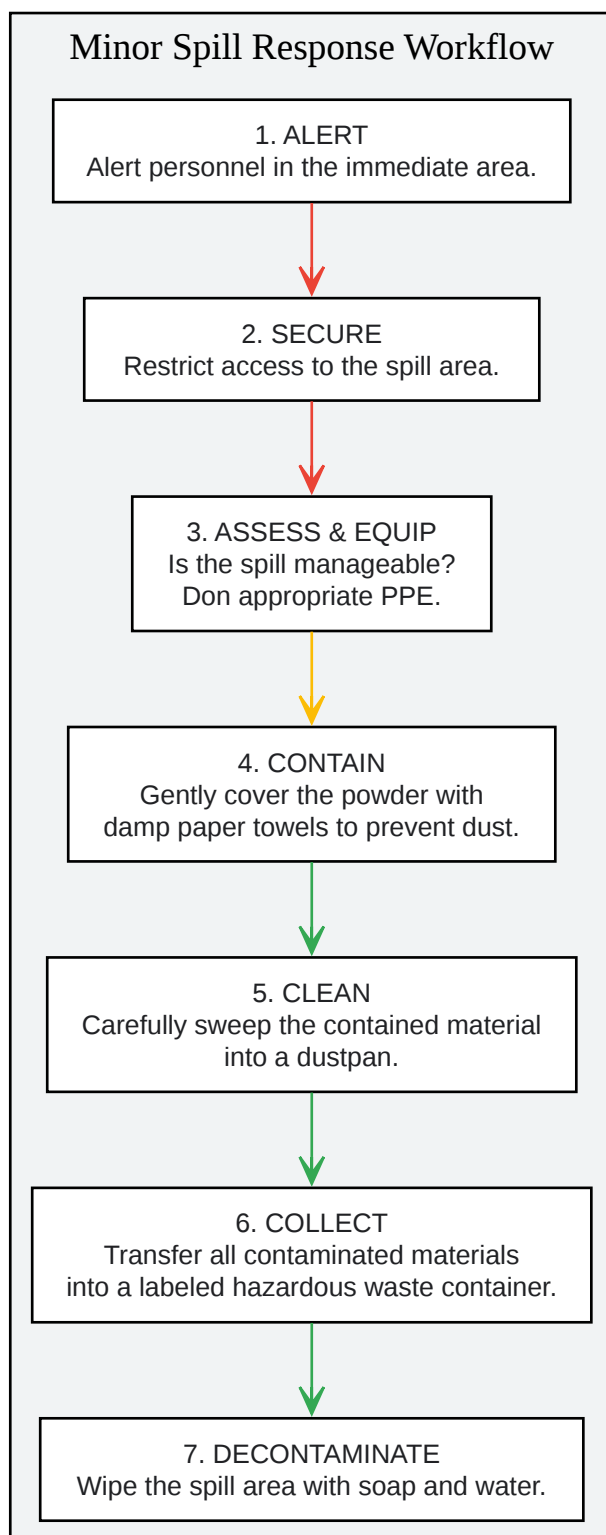
- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, well-ventilated area.[\[14\]](#)
The recommended storage temperature is typically room temperature.[\[1\]](#)
- **Stability:** The compound is generally stable under recommended storage conditions.[\[4\]](#)
- **Incompatibilities:** Avoid contact with strong oxidizing agents.[\[4\]](#)
- **Hazardous Decomposition:** While specific data is lacking, thermal decomposition of related tert-butyl carbamates is known to yield isobutylene, carbon dioxide, and the corresponding amine.[\[15\]](#) Under combustion conditions, hazardous byproducts such as carbon oxides (CO, CO₂) and nitrogen oxides (NO_x) may be produced.[\[4\]](#)

Emergency Procedures: Spill and Exposure Management

Preparedness is key to mitigating the impact of an accidental release or exposure.

Spill Response Protocol

The appropriate response depends on the scale of the spill. The following workflow is designed for minor laboratory spills (typically <10g) of solid material.



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Caption: Step-by-step workflow for managing a minor laboratory spill.

For larger spills, or any spill that occurs outside of a containment device like a fume hood, evacuate the area, close the doors, and contact your institution's emergency response team immediately.^{[16][17]}

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First Aid Procedure	Source(s)
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.	[6]
Skin Contact	Remove all contaminated clothing. Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.	[6]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[5][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[6]

Waste Disposal

All waste materials contaminated with **tert-Butyl (1-(hydroxymethyl)cyclobutyl)carbamate**, including used consumables, spill cleanup materials, and unreacted compound, must be

disposed of as hazardous chemical waste.[13] Place materials in a clearly labeled, sealed, and puncture-resistant container. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain or in regular trash.[12]

Conclusion

Tert-Butyl (1-(hydroxymethyl)cyclobutyl)carbamate is a valuable tool for chemical synthesis. By adopting a proactive safety culture grounded in the hierarchy of controls, understanding the compound's hazard profile, and adhering to the detailed handling and emergency protocols outlined in this guide, researchers can confidently and safely incorporate this reagent into their workflows. The principles of thorough preparation, containment, and meticulous execution are the cornerstones of safety and success in the modern research laboratory.

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